

# (S)-2-Bromo-3-phenylpropionic acid molecular weight

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## Compound of Interest

Compound Name: (S)-2-Bromo-3-phenylpropionic acid

Cat. No.: B015847

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An In-depth Technical Guide on the Molecular Weight of **(S)-2-Bromo-3-phenylpropionic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a focused examination of the molecular weight of **(S)-2-Bromo-3-phenylpropionic acid**, a compound of interest in various research and development applications.

## Chemical Identity and Properties

**(S)-2-Bromo-3-phenylpropionic acid** is a derivative of phenylpropionic acid. Accurate determination of its molecular weight is fundamental for stoichiometric calculations in chemical reactions, preparation of solutions with precise concentrations, and characterization in analytical procedures.

## Quantitative Data Summary

The key quantitative chemical data for **(S)-2-Bromo-3-phenylpropionic acid** are summarized in the table below for ease of reference.

Property	Value
Molecular Formula	$C_9H_9BrO_2$ <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	229.07 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Monoisotopic Mass	227.97859 Da <a href="#">[5]</a>

## Methodology for Molecular Weight Determination

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The molecular formula for **(S)-2-Bromo-3-phenylpropionic acid** is  $C_9H_9BrO_2$ .

The calculation is based on the following atomic weights:

- Carbon (C): ~12.011 amu
- Hydrogen (H): ~1.008 amu
- Bromine (Br): ~79.904 amu
- Oxygen (O): ~15.999 amu

The molecular weight is calculated as follows:

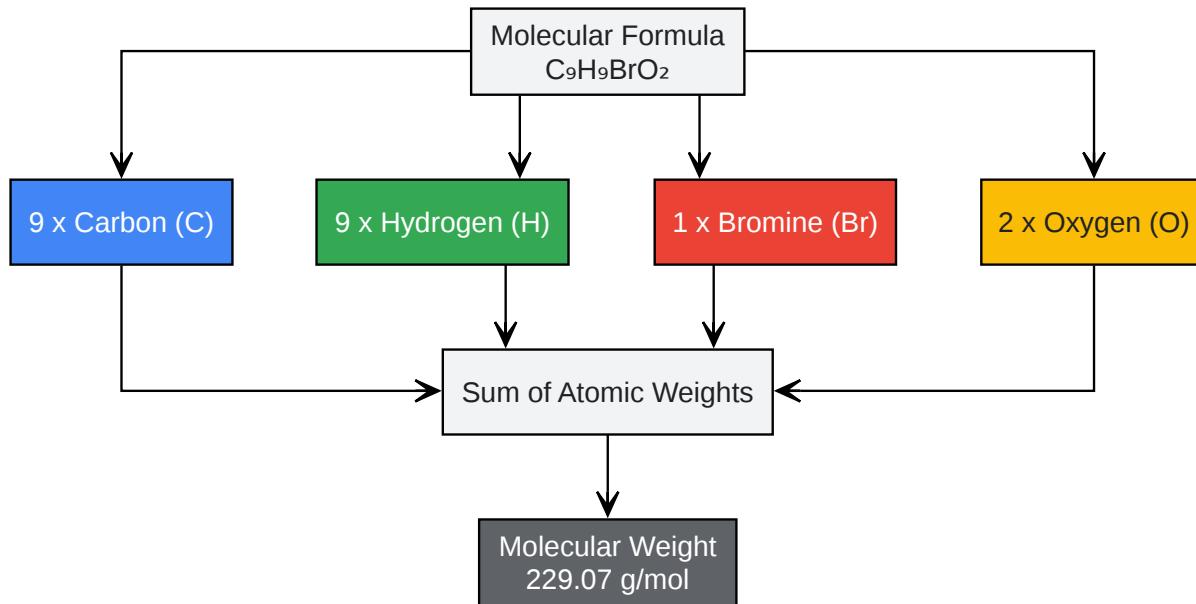
$$(9 \times \text{Atomic Weight of C}) + (9 \times \text{Atomic Weight of H}) + (1 \times \text{Atomic Weight of Br}) + (2 \times \text{Atomic Weight of O})$$

$$(9 \times 12.011) + (9 \times 1.008) + (1 \times 79.904) + (2 \times 15.999) = 229.07 \text{ g/mol}$$

## Visualizations

### Logical Relationship for Molecular Weight Calculation

The following diagram illustrates the components that contribute to the final molecular weight of the compound.



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*Calculation of Molecular Weight from Atomic Constituents.*

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## References

- 1. (S)-2-Bromo-3-phenylpropionic acid | 35016-63-8 [chemicalbook.com]
- 2. 16503-53-0|2-Bromo-3-phenylpropanoic acid|BLD Pharm [bldpharm.com]
- 3. chemscene.com [chemscene.com]
- 4. chemsynthesis.com [chemsynthesis.com]
- 5. 2-Bromo-3-phenylpropanoic acid | C9H9BrO2 | CID 167544 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(S)-2-Bromo-3-phenylpropionic acid molecular weight]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b015847#s-2-bromo-3-phenylpropionic-acid-molecular-weight>]

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